

Commercial availability and suppliers of 2-(Benzylloxy)-1-propanol

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Compound of Interest

Compound Name: 2-(Benzylloxy)-1-propanol

Cat. No.: B057090

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An In-depth Technical Guide to the Commercial Availability and Suppliers of **2-(Benzylloxy)-1-propanol**

For researchers, scientists, and drug development professionals, the procurement of high-quality chiral building blocks is a critical first step in the synthesis of complex molecular targets. **2-(Benzylloxy)-1-propanol**, a versatile synthetic intermediate, is of particular interest due to its utility in stereoselective synthesis.^[1] This guide provides a comprehensive overview of its commercial availability, key suppliers, quality specifications, and essential procurement considerations to empower scientists in making informed decisions for their research and development endeavors.

Introduction to 2-(Benzylloxy)-1-propanol: A Chiral Synthon

2-(Benzylloxy)-1-propanol is a chiral alcohol protected as a benzyl ether. Its importance is most pronounced in the pharmaceutical and agrochemical industries, where the stereochemistry of a molecule can dictate its biological activity.^[2] The difference between enantiomers can be stark—one may offer a therapeutic effect while the other could be inert or even harmful, as exemplified by the historical case of thalidomide.^[2] Consequently, access to enantiomerically pure forms of **2-(Benzylloxy)-1-propanol** is crucial for the development of safe and effective single-enantiomer drugs and agrochemicals.^{[2][3][4]}

This compound is commercially available in three primary forms, each with a distinct CAS Number:

- (S)-2-(Benzyl)propan-1-ol: CAS Number 33106-64-8[1]
- (R)-(-)-1-Benzyl-2-propanol: CAS Number 89401-28-5[5]
- Racemic **2-(Benzyl)-1-propanol**: CAS Number 70448-03-2[6][7]

Commercial Availability and Major Suppliers

2-(Benzyl)-1-propanol is readily available from a wide range of chemical suppliers, from large global distributors to specialized manufacturers of chiral compounds.[8][9] Availability spans from research-grade quantities (milligrams to grams) to bulk and commercial-scale volumes, with some suppliers offering GMP manufacturing capabilities for pharmaceutical applications.[7]

Below is a summary of prominent suppliers. This list is not exhaustive but represents a cross-section of the market, including major manufacturers and distributors known for supplying chiral chemicals and building blocks.

Supplier	Regional Focus	Noteworthy Offerings
BASF	Global	A leading producer of chiral intermediates with extensive manufacturing capabilities. [3] [4] [10]
Johnson Matthey	Global	Specializes in chiral APIs and intermediates, operating dedicated chiral chemistry units. [3] [4] [10]
Thermo Fisher Scientific	Global	Offers various isomers and grades, including (S)-(+)-1-Benzyloxy-2-propanol, through its Thermo Scientific Chemicals brand. [11] [12] [13]
Merck (Sigma-Aldrich)	Global	A major distributor providing a wide range of research chemicals, including related diol precursors. [14]
Biosynth	Global	Supplies 2-(Benzyl)-1-propanol for research and development, noting its use as a glycidol derivative. [7]
Santa Cruz Biotechnology (SCBT)	Global	Provides both (S)- and (R)-enantiomers specifically for research use. [1] [5]
Tokyo Chemical Industry (TCI)	Global	Offers high-purity grades of related isomers like (S)-(+)-1-Benzyloxy-2-propanol for asymmetric synthesis. [15]
LGC Standards	Global	Supplies 2-(Benzyl)-1-propanol and its deuterated form (2-(Benzyl)-1-

propanol-d6) as reference materials.[16][17]

BLD Pharmatech

Global

A manufacturer and supplier of research chemicals to pharmaceutical companies and research institutions.[8][9]

Various Chinese Suppliers

Asia

Numerous suppliers based in China, such as Shanghai Jizhi Biochemical Technology and Dayang Chem, offer various purities and quantities.[18]

Quality Specifications and Analytical Control

For drug development and stereoselective synthesis, the chemical and enantiomeric purity of **2-(Benzyl)-1-propanol** is paramount. Suppliers typically provide a Certificate of Analysis (CoA) for each batch, detailing the product's specifications and test results. Researchers should always scrutinize the CoA before use.

A typical CoA will include the following parameters:

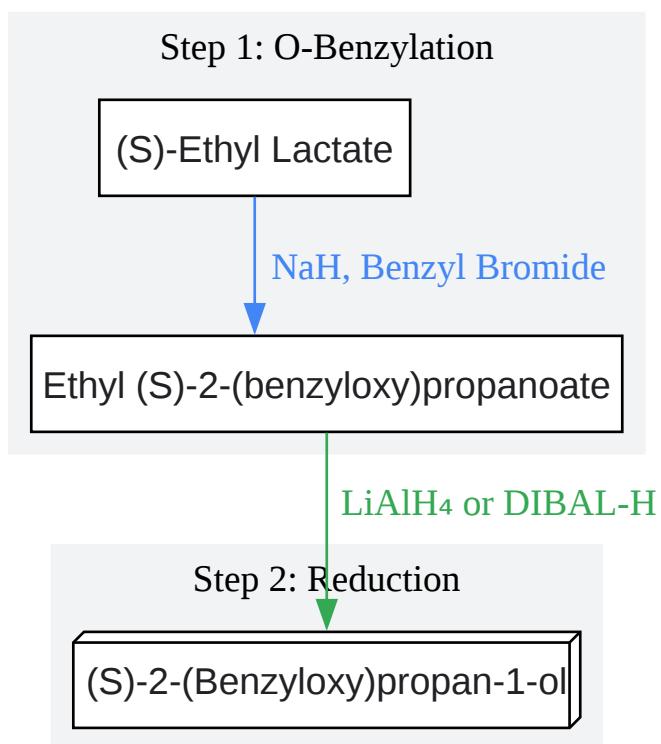
Parameter	Specification Example	Method Reference	Rationale
Appearance	Clear, colorless liquid	Visual / USP-NF/Ph.Eur/BP	Confirms the absence of visible contaminants or degradation products. [19]
Identity by IR	Conforms to standard	USP-NF/Ph.Eur/BP	Confirms the molecular structure matches the reference spectrum. [19]
Assay (Purity)	≥ 95.0% to > 99.0% (GC or HPLC)	GC / HPLC	Quantifies the amount of the desired compound, indicating overall purity. [11] [19] [20]
Enantiomeric Purity / EE	>98% (Chiral HPLC)	Chiral HPLC	Critical for stereoselective synthesis to ensure the correct enantiomer is used.
Water Content	≤ 0.5% (Karl Fischer)	Karl Fischer Titration	Water can interfere with many organic reactions, especially those involving organometallics.
Related Substances	Benzaldehyde: ≤ 0.05%	GC / HPLC	Identifies and quantifies impurities from synthesis or degradation, such as the oxidation product benzaldehyde. [19]

Refractive Index	1.538 - 1.541 (at 20°C)	Refractometry	A physical constant used for rapid identity and purity confirmation.[19]
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Synthesis Overview and Potential Impurities

Understanding the synthetic origin of **2-(Benzylxy)-1-propanol** provides valuable insight into its potential impurity profile. A common and robust method involves a two-step process starting from a readily available chiral building block like ethyl lactate.[21]

Workflow: Synthesis from (S)-Ethyl Lactate



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